

An In-Depth Technical Guide to Fluazifop-P: Chemical Structure, Properties, and Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fluazifop-P

Cat. No.: B166914

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Abstract

Fluazifop-P-butyl is a selective, post-emergence herbicide renowned for its efficacy against a wide spectrum of annual and perennial grass weeds in numerous broadleaf crops. As the herbicidally active R-enantiomer of fluazifop-butyl, its mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in the biosynthesis of fatty acids.[1][2][3][4] This disruption of lipid formation leads to the cessation of growth and eventual death of susceptible grass species.[3][5] This technical guide provides a comprehensive overview of **Fluazifop-P**-butyl's chemical structure, physicochemical and toxicological properties, and detailed experimental protocols for its synthesis, analysis, and efficacy evaluation.

Chemical Structure and Identification

Fluazifop-P-butyl is the R-enantiomer of the racemic compound fluazifop-butyl. The presence of a chiral center in its propanoate group results in two stereoisomers, with the R-isomer being the biologically active component.[2]

Identifier	Value
IUPAC Name	butyl (2R)-2-[4-[[5-(trifluoromethyl)-2-pyridinyl]oxy]phenoxy]propanoate[6]
CAS Number	79241-46-6[2][4]
Chemical Formula	C ₁₉ H ₂₀ F ₃ NO ₄ [2]
Molecular Weight	383.36 g/mol [3]
Canonical SMILES	CCCCOC(=O)--INVALID-LINK-- OC1=CC=C(C=C1)OC2=NC=C(C=C2)C(F)(F)F[2]
InChI Key	VAIZTNZGPYBOGF-CYBMUJFWSA-N[2]

Physicochemical Properties

Fluazifop-P-butyl is a pale, straw-colored liquid with low aqueous solubility and is miscible with most organic solvents.[2] It is not considered to be volatile.[2]

Property	Value
Physical State	Pale straw-colored liquid[7]
Melting Point	~5 °C[7]
Water Solubility	1.1 mg/L at 25°C[7]
Vapor Pressure	0.054 mPa at 20°C[7]
Octanol-Water Partition Coefficient (LogP)	4.5[7]
Soil Adsorption Coefficient (Koc)	5700[7]

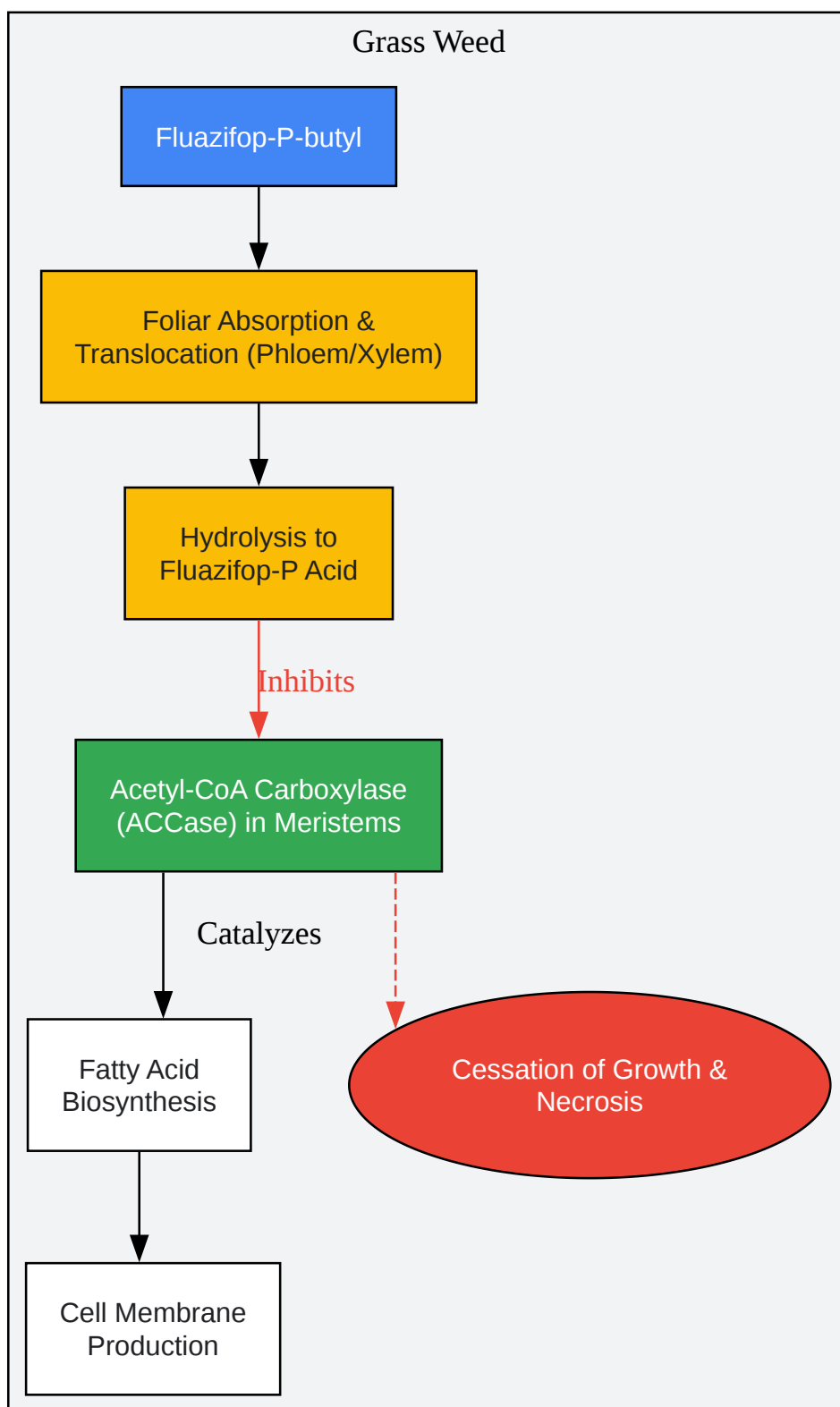
Toxicological Properties

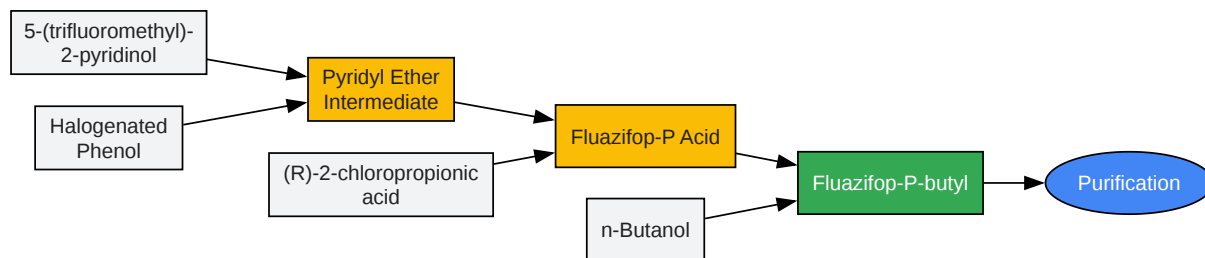
Fluazifop-P-butyl exhibits low acute oral toxicity to mammals.[2]

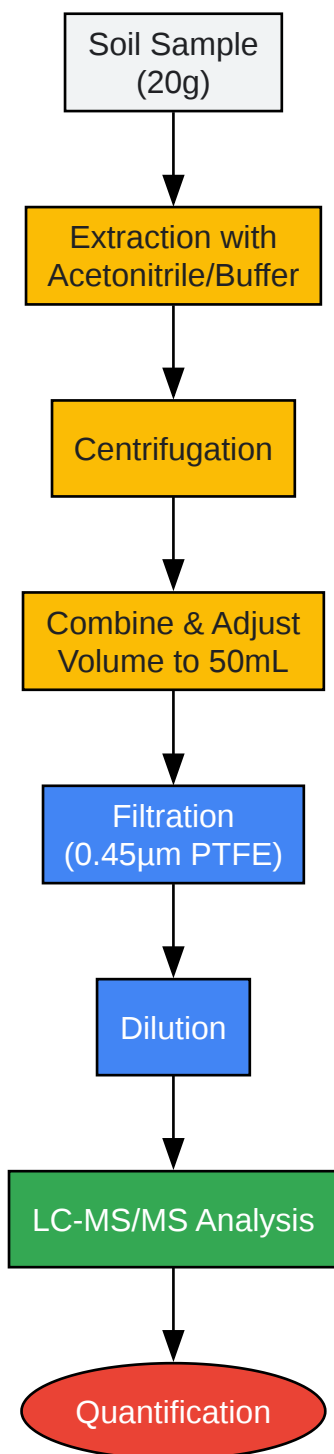
Property	Value
Acute Oral LD ₅₀ (Rat)	2451 mg/kg (female), >3680 mg/kg (male)[3]
Acute Dermal LD ₅₀ (Rat)	>2076 mg/kg[3]
96-hour LC ₅₀ (Rainbow Trout)	1.37 mg/L[7]
96-hour LC ₅₀ (Bluegill Sunfish)	0.53 mg/L[7]
48-hour EC ₅₀ (Daphnia magna)	>10 mg/L[7]
Oral and Contact LD ₅₀ (Bees)	>0.20 mg/bee[7]

Mode of Action: ACCase Inhibition

Fluazifop-P-butyl is absorbed through the leaves of grass weeds and is translocated systemically through the phloem and xylem to the meristematic tissues, which are the sites of active growth.[3][5] In the plant, it is hydrolyzed to its active form, **fluazifop-P acid**.[8] This active metabolite inhibits the enzyme acetyl-CoA carboxylase (ACCase), which catalyzes the first committed step in de novo fatty acid synthesis.[5][9] The inhibition of ACCase blocks the production of phospholipids, which are essential for building cell membranes, leading to necrosis of the growing tissues and ultimately, the death of the plant.[9] The selectivity of **Fluazifop-P-butyl** for grasses is due to the difference in the sensitivity of the ACCase enzyme between gramineous and non-gramineous plants.[3]







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- To cite this document: BenchChem. [An In-Depth Technical Guide to Fluazifop-P: Chemical Structure, Properties, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166914#fluazifop-p-chemical-structure-and-properties]

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